

Methyl 2-hydroxy-5-methoxybenzoate safety and hazards

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Compound of Interest

Compound Name: Methyl 2-hydroxy-5-methoxybenzoate

Cat. No.: B1350969

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An In-Depth Technical Guide to the Safety and Hazards of **Methyl 2-hydroxy-5-methoxybenzoate**

Introduction

Methyl 2-hydroxy-5-methoxybenzoate (CAS No. 2905-82-0) is a substituted aromatic ester, often known by synonyms such as Methyl 5-methoxysalicylate or 2-Hydroxy-5-methoxybenzoic acid methyl ester.[1][2][3] With the molecular formula $C_9H_{10}O_4$ and a molecular weight of approximately 182.17 g/mol, this compound serves as a useful intermediate and research chemical.[1][2][4] Its utility in various scientific applications necessitates a thorough understanding of its safety profile and potential hazards to ensure the protection of researchers, scientists, and drug development professionals.

This guide provides a comprehensive technical overview of the safety and hazards associated with **Methyl 2-hydroxy-5-methoxybenzoate**. Moving beyond a simple recitation of data, it synthesizes information from authoritative sources to explain the causality behind safety protocols, empowering laboratory personnel to conduct informed risk assessments and establish a culture of safety.

Hazard Identification and GHS Classification

The primary hazards associated with **Methyl 2-hydroxy-5-methoxybenzoate** are irritant in nature. According to the Globally Harmonized System (GHS) of Classification and Labelling of

Chemicals, it is classified as a substance that requires caution to prevent direct contact.^[1] The aggregated GHS information from multiple notifications to the ECHA C&L Inventory provides a consistent hazard profile.^[1]

Table 1: GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	2	H315: Causes skin irritation	! (Exclamation Mark)	Warning
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	! (Exclamation Mark)	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	! (Exclamation Mark)	Warning

Source: PubChem, TCI Chemicals, MedChemExpress^[1]^[5]^[6]

Expert Interpretation:

- Skin Irritation (Category 2): This classification indicates that direct contact with the substance is likely to cause inflammation, redness, or itching. The mechanism is typical of phenolic esters, which can interact with proteins and lipids in the epidermis, disrupting cellular integrity. This necessitates the mandatory use of protective gloves.
- Serious Eye Irritation (Category 2/2A): This is a significant risk. Exposure to the eyes can cause substantial, but reversible, damage. The crystalline or powder form of the compound increases the risk of mechanical abrasion in addition to chemical irritation.^[5] This hazard underscores the absolute requirement for safety glasses or goggles.^[5]^[6]
- Respiratory Irritation (Category 3): As a solid powder at room temperature, the primary route of respiratory exposure is through the inhalation of airborne dust particles during handling

(e.g., weighing, transferring).[5] These particles can deposit in the upper respiratory tract, causing irritation and discomfort. This risk dictates that the material should be handled within a local exhaust ventilation system, such as a chemical fume hood.[6]

Physicochemical Properties and Their Influence on Safety

Understanding the physical properties of a chemical is fundamental to anticipating its behavior and managing risks effectively.

Table 2: Key Physicochemical Properties

Property	Value	Implication for Safety
Physical State	Solid, Crystal - Powder at 20°C	High potential for dust generation. Inhalation is a primary exposure route.
Appearance	White to almost white	Spills may be difficult to see on light-colored surfaces.
Melting Point	56°C	Will melt into a liquid if heated slightly above typical ambient temperatures, changing its spill and contact hazard profile.
Boiling Point	174°C @ 1.6 kPa / 280.3°C @ standard pressure	Low volatility at room temperature, but heating will generate vapors.
Flash Point	109.8°C	Classified as a combustible solid. While not highly flammable, it can ignite if exposed to a source of ignition at elevated temperatures.

Source: TCI Chemicals, Biosynth[3][5]

The solid nature of this compound is the most critical factor in its safety profile. Unlike volatile liquids, the primary risk is not from vapor inhalation at room temperature, but from the aerosolization of fine dust. All handling procedures must be designed with dust mitigation as a central goal.

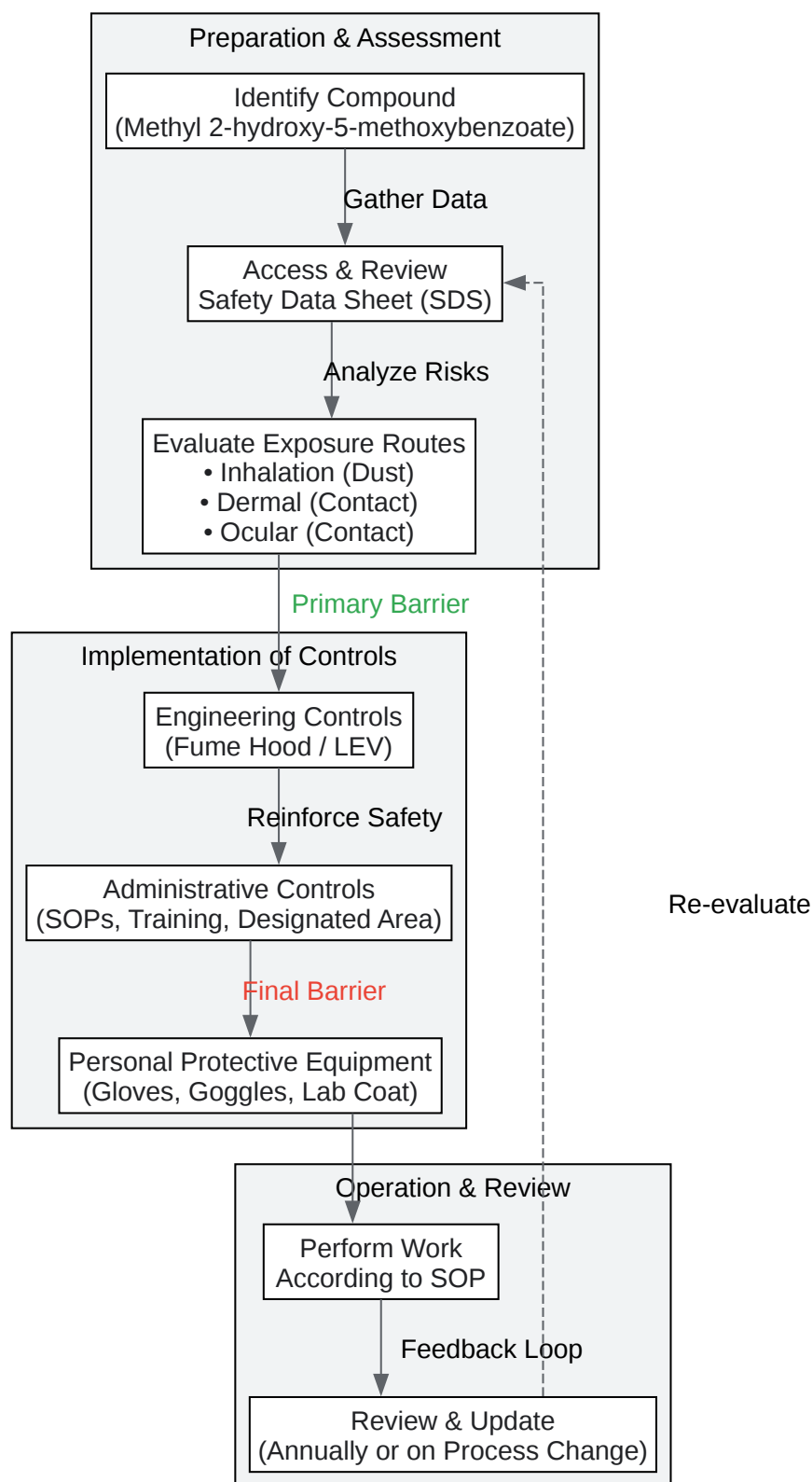
Toxicological Profile

The toxicological data for **Methyl 2-hydroxy-5-methoxybenzoate** is primarily derived from its GHS classification, which is based on aggregated data from suppliers.

- **Acute Toxicity:** While some related salicylate compounds are listed as "Harmful if swallowed" (Acute Toxicity, Oral, Category 4), the data for this specific isomer is not consistently reported under this classification.[7][8] Therefore, it is prudent to treat the substance as potentially harmful if ingested and to prevent oral contact by following strict hygiene measures.[5]
- **Dermal and Ocular Effects:** As established, the compound is a confirmed skin and serious eye irritant.[1][5] Prolonged or repeated skin contact may lead to dermatitis.
- **Respiratory Effects:** The substance may cause irritation to the nose, throat, and lungs upon inhalation of dust.[1]
- **Data Gaps:** For many specialized research chemicals, comprehensive toxicological studies are not always available. There is no readily accessible public data on the chronic toxicity, carcinogenicity, mutagenicity, or reproductive toxicity of **Methyl 2-hydroxy-5-methoxybenzoate**. In the absence of such data, a conservative approach is warranted. All chemical products should be treated with the recognition of "having unknown hazards and toxicity." [5]

Risk Assessment and Mitigation Workflow

A systematic approach to risk assessment is essential before any work with this compound begins. The following workflow provides a logical framework for ensuring safety.



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Caption: Risk Assessment Workflow for Handling Hazardous Powders.

This workflow emphasizes a hierarchical approach to controls. The causality is clear: because the compound is a dusty irritant, the most reliable control (Engineering) is implemented first. Administrative controls and PPE serve as essential secondary and tertiary layers of protection, respectively.

Standard Operating Procedures for Safe Handling

The following protocols are based on the identified hazards and are designed to minimize exposure.

Engineering Controls

- **Primary Containment:** All weighing and transfer operations involving the powder must be conducted in a certified chemical fume hood, a glove box, or a powder containment booth with local exhaust ventilation (LEV).^{[5][6]} This is the most critical step to prevent respiratory exposure.
- **Safety Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.^[6]

Personal Protective Equipment (PPE)

A risk assessment should guide the final selection of PPE, but the following provides a baseline for handling **Methyl 2-hydroxy-5-methoxybenzoate**.

Table 3: Recommended Personal Protective Equipment

Body Part	Equipment	Specification
Hands	Protective Gloves	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect for tears or holes before each use.
Eyes/Face	Safety Goggles with Side-Shields	Must be worn at all times. If there is a splash hazard, a face shield should be worn in addition to goggles. ^[5]
Skin/Body	Laboratory Coat	A full-length lab coat should be kept fastened to protect skin and clothing.
Respiratory	Dust Respirator	Required if work cannot be conducted within a fume hood or LEV. Follow local and national regulations for respirator use. ^[5]

Administrative and Hygiene Protocols

- Designated Areas: Clearly demarcate the areas where this chemical is stored and handled.
- Handling: Avoid all personal contact, including inhalation.^[9] Do not eat, drink, or smoke in the laboratory.^{[6][9]}
- Hygiene: Wash hands and face thoroughly with soap and water after handling the compound and before leaving the work area.^[5]
- Clothing: Contaminated work clothes should be removed and laundered separately before reuse.^{[5][9]}

Storage and Incompatibility

- Conditions: Store in a tightly closed container in a cool, dry, dark, and well-ventilated area.^{[5][9]}

- Incompatible Materials: Store away from strong oxidizing agents.[\[5\]](#)[\[10\]](#)

Spill and Emergency Procedures

- Minor Spills (Powder):
 - Evacuate non-essential personnel and ensure the area is well-ventilated.
 - Wear all required PPE, including respiratory protection if needed.
 - Avoid actions that create dust (e.g., dry sweeping).
 - Gently cover the spill with an inert absorbent material (e.g., sand, vermiculite).[\[9\]](#)
 - Carefully sweep or scoop the material into a labeled, sealable container for chemical waste.[\[9\]](#)[\[10\]](#)
 - Clean the spill area with a damp cloth or sponge, and decontaminate the surface.
 - Dispose of all contaminated materials as hazardous waste.
- First Aid:
 - Eye Contact: Immediately rinse cautiously with water for at least 15 minutes.[\[5\]](#) Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[5\]](#)[\[6\]](#)
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[\[5\]](#)[\[6\]](#)
 - Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If symptoms persist, seek medical attention.[\[5\]](#)[\[6\]](#)
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.[\[5\]](#)[\[6\]](#)

Disposal Considerations

Disposal of **Methyl 2-hydroxy-5-methoxybenzoate** and any contaminated materials must be handled as hazardous waste. Chemical waste generators are responsible for determining the correct waste classification and must consult and comply with all applicable local, regional, and national regulations to ensure complete and accurate classification and disposal.[6][10] Do not empty into drains or release into the environment.[10]

Conclusion

Methyl 2-hydroxy-5-methoxybenzoate is a valuable research chemical with a well-defined, though limited, hazard profile. Its primary risks are as a skin, eye, and respiratory irritant in its solid powder form. A robust safety protocol, founded on a hierarchy of controls, is essential for its use. The cornerstone of safe handling is the prevention of dust generation and inhalation through the mandated use of engineering controls like a chemical fume hood. This, combined with appropriate PPE and strict hygiene practices, provides a self-validating system for protecting the health and safety of laboratory professionals. Always treat compounds with incomplete toxicological data with a high degree of caution.

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